

# Technical Guide: Physical Characteristics of Pure Tetrahydro-4H-pyran-4-one Oxime

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## Compound of Interest

Compound Name: *tetrahydro-4H-pyran-4-one oxime*

Cat. No.: *B1279992*

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## Introduction

**Tetrahydro-4H-pyran-4-one oxime** is a heterocyclic compound of interest in synthetic and medicinal chemistry. As the oxime derivative of the readily available tetrahydro-4H-pyran-4-one, it serves as a versatile intermediate for the synthesis of various nitrogen-containing heterocyclic systems. Understanding its fundamental physical and chemical properties is crucial for its effective application in research and development. This technical guide provides a summary of the available physical characteristics of pure **tetrahydro-4H-pyran-4-one oxime**, a detailed, generalized experimental protocol for its synthesis, and workflows for its characterization.

## Physicochemical Properties

The experimental data for the physical properties of pure, unsubstituted **tetrahydro-4H-pyran-4-one oxime** are not extensively reported in publicly available literature. The following table summarizes the available data.

Property	Value	Reference
Molecular Formula	C <sub>5</sub> H <sub>9</sub> NO <sub>2</sub>	-
Molecular Weight	115.13 g/mol	-
Melting Point	87-88 °C	
Boiling Point	99-100 °C at 6 mmHg	
Appearance	White to off-white solid	

Note: Specific quantitative solubility data and detailed spectral data (<sup>1</sup>H NMR, <sup>13</sup>C NMR, IR) for pure **tetrahydro-4H-pyran-4-one oxime** are not readily available in the searched scientific literature. The characterization data is often reported for its derivatives.

## Experimental Protocols

The following is a generalized experimental protocol for the synthesis of **tetrahydro-4H-pyran-4-one oxime**, adapted from procedures for similar oxime formations.

### Synthesis of Tetrahydro-4H-pyran-4-one Oxime

This procedure is based on the oximation of the parent ketone, tetrahydro-4H-pyran-4-one.

#### Materials:

- Tetrahydro-4H-pyran-4-one
- Hydroxylamine hydrochloride (NH<sub>2</sub>OH·HCl)
- Sodium acetate (CH<sub>3</sub>COONa) or other suitable base
- Ethanol or other suitable solvent
- Water
- Dichloromethane or other suitable extraction solvent
- Anhydrous magnesium sulfate or sodium sulfate

**Procedure:**

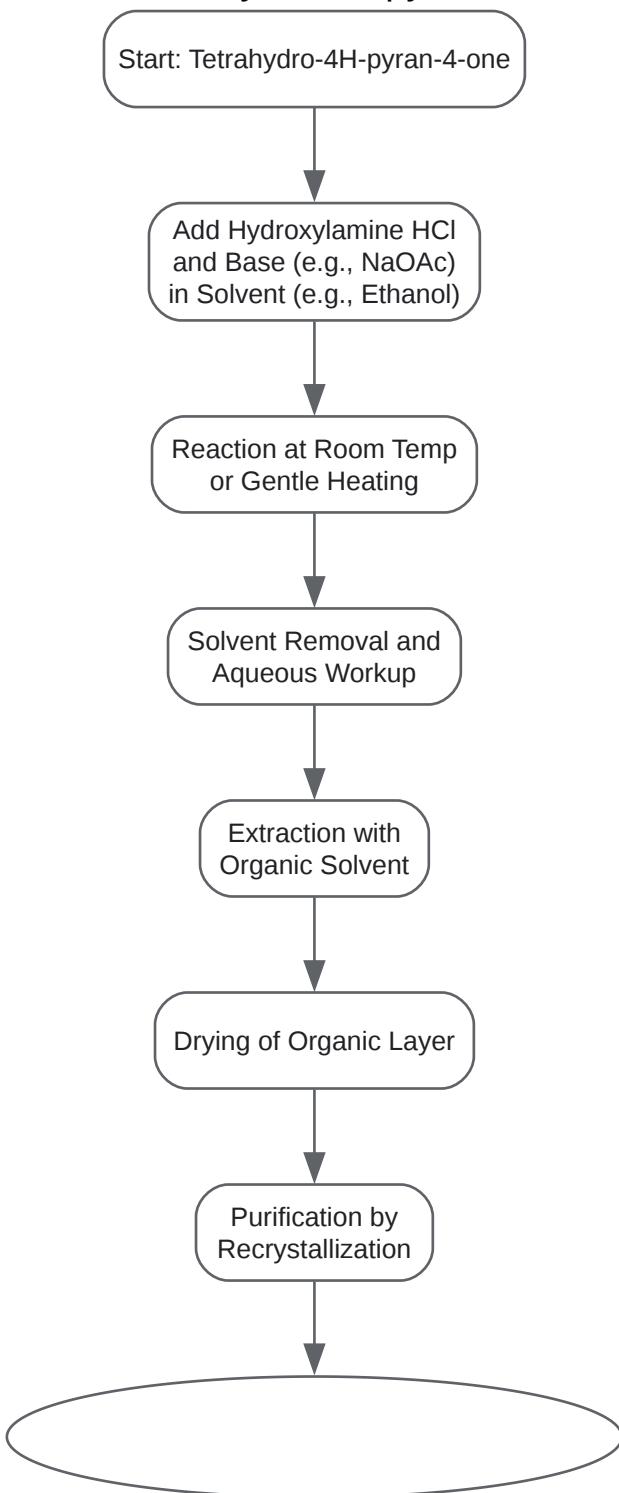
- In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve tetrahydro-4H-pyran-4-one in a suitable solvent such as ethanol.
- Add an equimolar amount of hydroxylamine hydrochloride to the solution.
- To this mixture, add a base, such as sodium acetate, in a slight molar excess to neutralize the HCl released during the reaction.
- Stir the reaction mixture at room temperature or with gentle heating. The reaction progress can be monitored by thin-layer chromatography (TLC).
- Upon completion of the reaction, remove the solvent under reduced pressure.
- Add water to the residue and extract the product with a suitable organic solvent, such as dichloromethane.
- Combine the organic extracts and wash with brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- Filter the drying agent and concentrate the filtrate under reduced pressure to yield the crude product.
- The crude product can be purified by recrystallization from a suitable solvent system to obtain pure **tetrahydro-4H-pyran-4-one oxime**.

## Visualization of Workflows

### Synthesis Workflow

The following diagram illustrates the general workflow for the synthesis of **tetrahydro-4H-pyran-4-one oxime**.

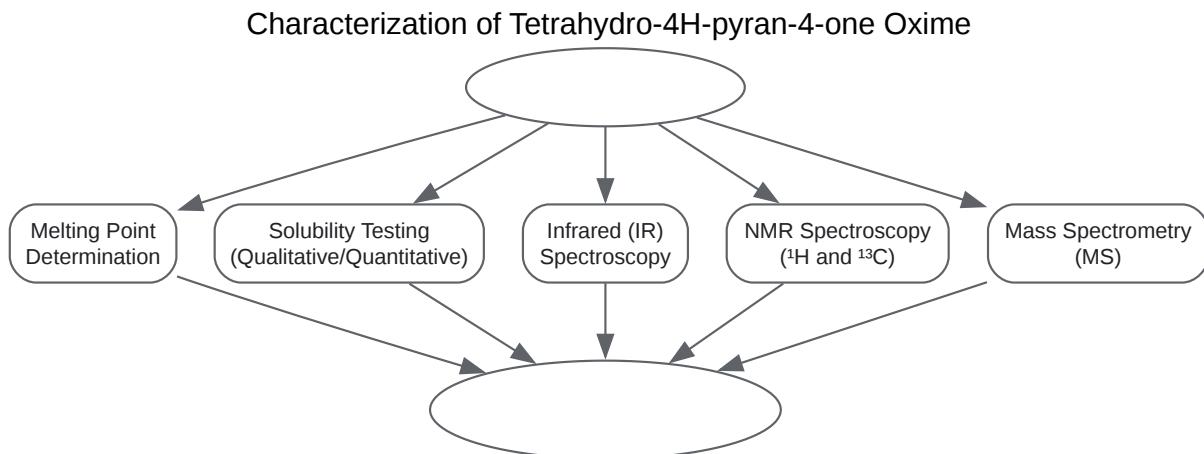
## Synthesis of Tetrahydro-4H-pyran-4-one Oxime

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Synthesis Workflow

## Characterization Workflow

The following diagram outlines the logical steps for the physical and structural characterization of the synthesized **tetrahydro-4H-pyran-4-one oxime**.



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### Characterization Workflow

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